

An In-depth Technical Guide to 2-Methoxy-5-nitrophenol and its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-5-nitrophenol

Cat. No.: B041512

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Abstract

This technical guide provides a comprehensive overview of **2-Methoxy-5-nitrophenol**, a versatile chemical intermediate with significant applications in the pharmaceutical and chemical industries. The document details its chemical identity, including a wide range of synonyms such as 5-Nitroguaiacol, and presents its physicochemical properties in a structured format. Detailed experimental protocols for its synthesis, purification, and characterization are provided to support practical laboratory applications. Furthermore, this guide explores the utility of **2-Methoxy-5-nitrophenol** as a key starting material in the synthesis of various pharmaceutical agents, including phosphodiesterase inhibitors, GABA analogues, and kinase inhibitors. The relevant signaling pathways associated with the therapeutic targets of these synthesized molecules are also discussed and visualized.

Chemical Identity and Synonyms

2-Methoxy-5-nitrophenol is an organic compound with the chemical formula $C_7H_7NO_4$.^{[1][2]} It is structurally characterized by a phenol ring substituted with a methoxy group at position 2 and a nitro group at position 5. This compound is widely known by several synonyms, which are often used interchangeably in scientific literature and commercial listings. The accurate identification of these synonyms is crucial for comprehensive literature searches and procurement.

Table 1: Synonyms and Identifiers for **2-Methoxy-5-nitrophenol**[1][3][4]

Identifier Type	Value
IUPAC Name	2-Methoxy-5-nitrophenol
Common Synonyms	5-Nitroguaiacol, 3-Hydroxy-4-methoxynitrobenzene, 2-hydroxy-4-nitroanisole, 3-Nitro-6-methoxyphenol, 4-Nitro-2-hydroxyanisole
CAS Number	636-93-1
EC Number	211-269-0
PubChem CID	69471
Molecular Formula	C ₇ H ₇ NO ₄
Molecular Weight	169.13 g/mol
InChI	InChI=1S/C7H7NO4/c1-12-7-3-2-5(8(10)11)4-6(7)9/h2-4,9H,1H3
InChIKey	KXKCTSZYNCDFFG-UHFFFAOYSA-N
SMILES	COC1=C(C=C(C=C1)--INVALID-LINK--[O-])O

A closely related and commercially important compound is the sodium salt of **2-Methoxy-5-nitrophenol**, known as 5-Nitroguaiacol sodium salt or Sodium 2-methoxy-5-nitrophenoxide.[5][6] This salt (CAS No: 67233-85-6) is often used in various applications due to its increased solubility in aqueous solutions.[7]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Methoxy-5-nitrophenol** is essential for its handling, storage, and application in chemical synthesis.

Table 2: Physicochemical Data for **2-Methoxy-5-nitrophenol**[2][8][9]

Property	Value
Appearance	Yellow to light brown powder/crystalline solid
Melting Point	103-107 °C
Boiling Point	110-112 °C at 1 mmHg
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol
pKa	8.31 ± 0.19 (Predicted)

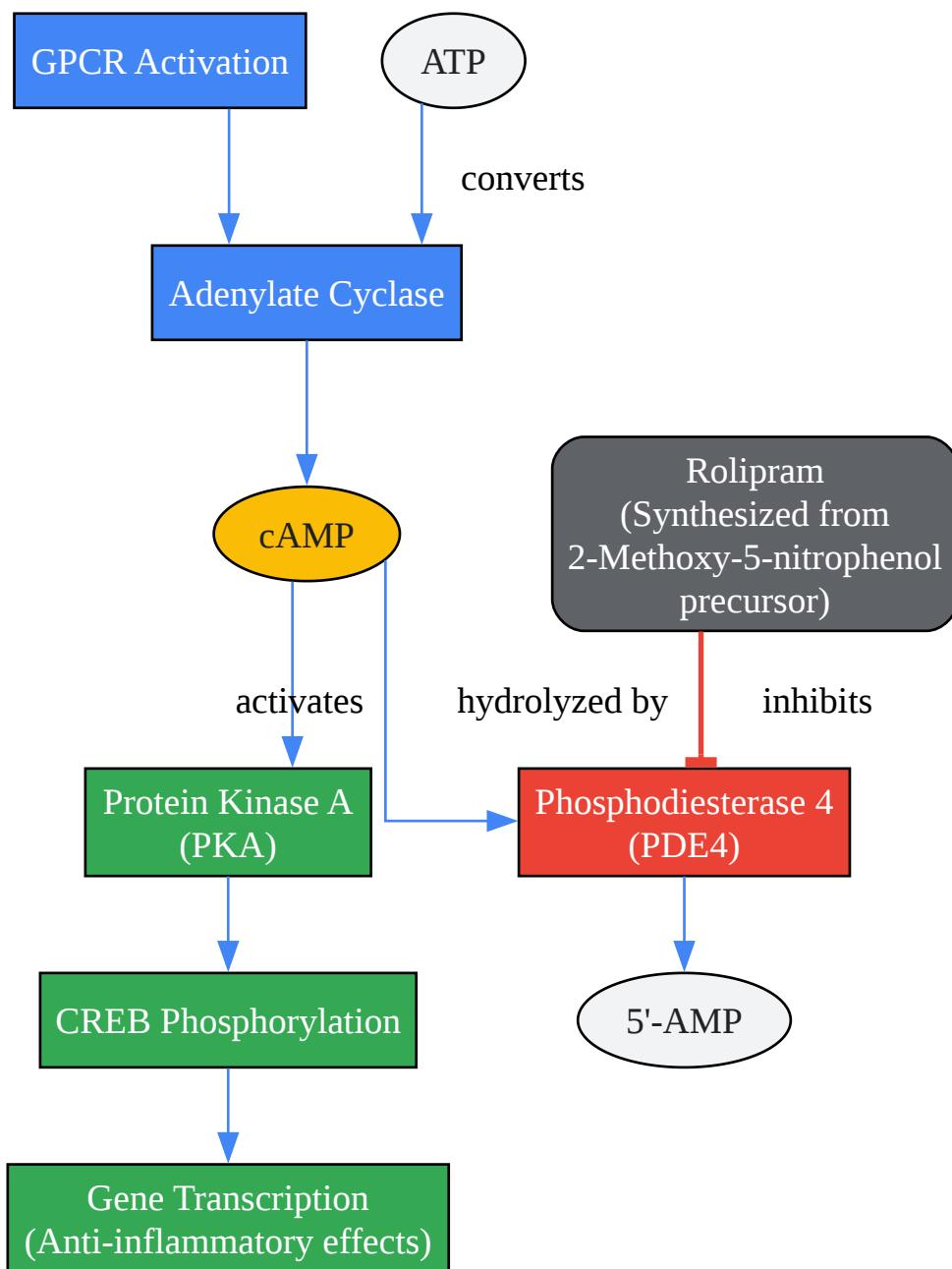
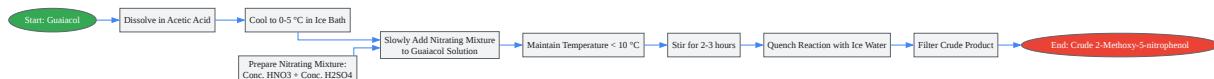
Experimental Protocols

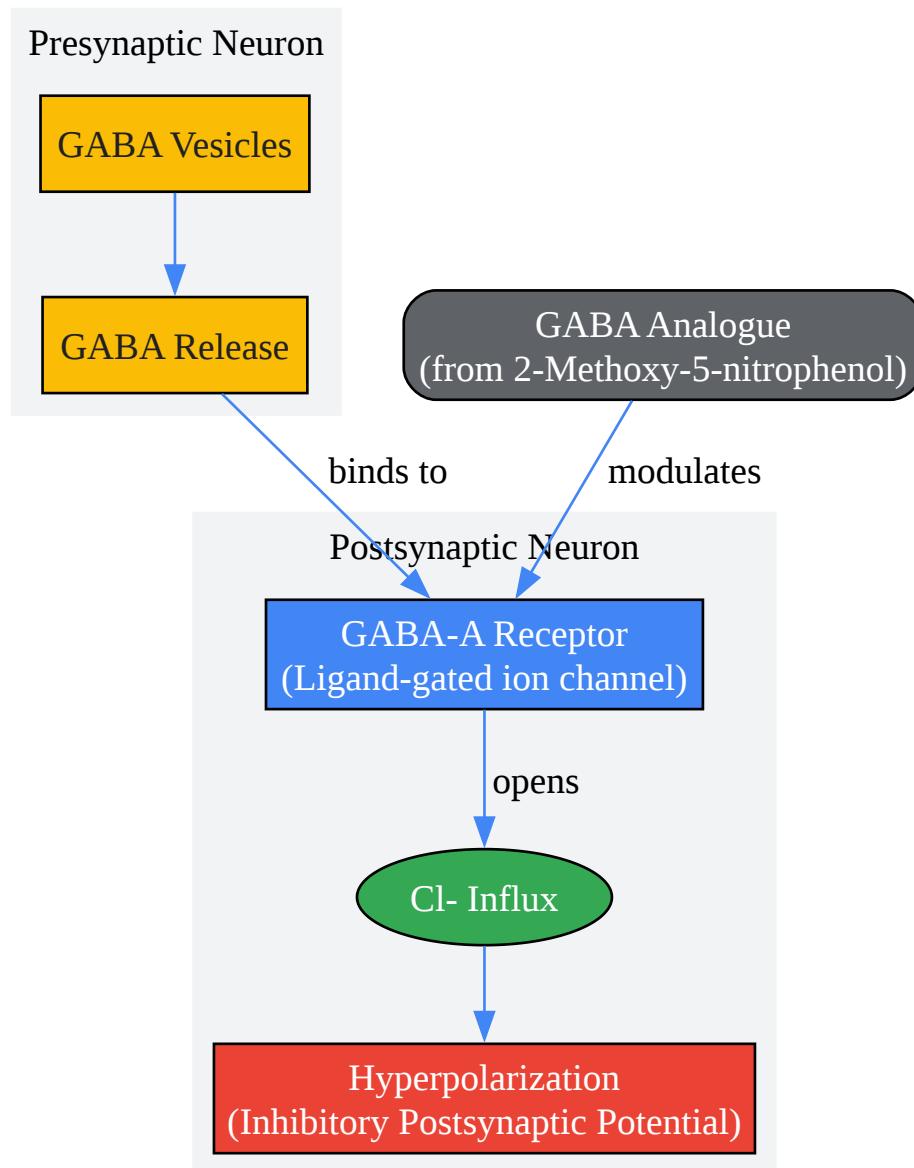
This section provides detailed methodologies for the synthesis, purification, and characterization of **2-Methoxy-5-nitrophenol**.

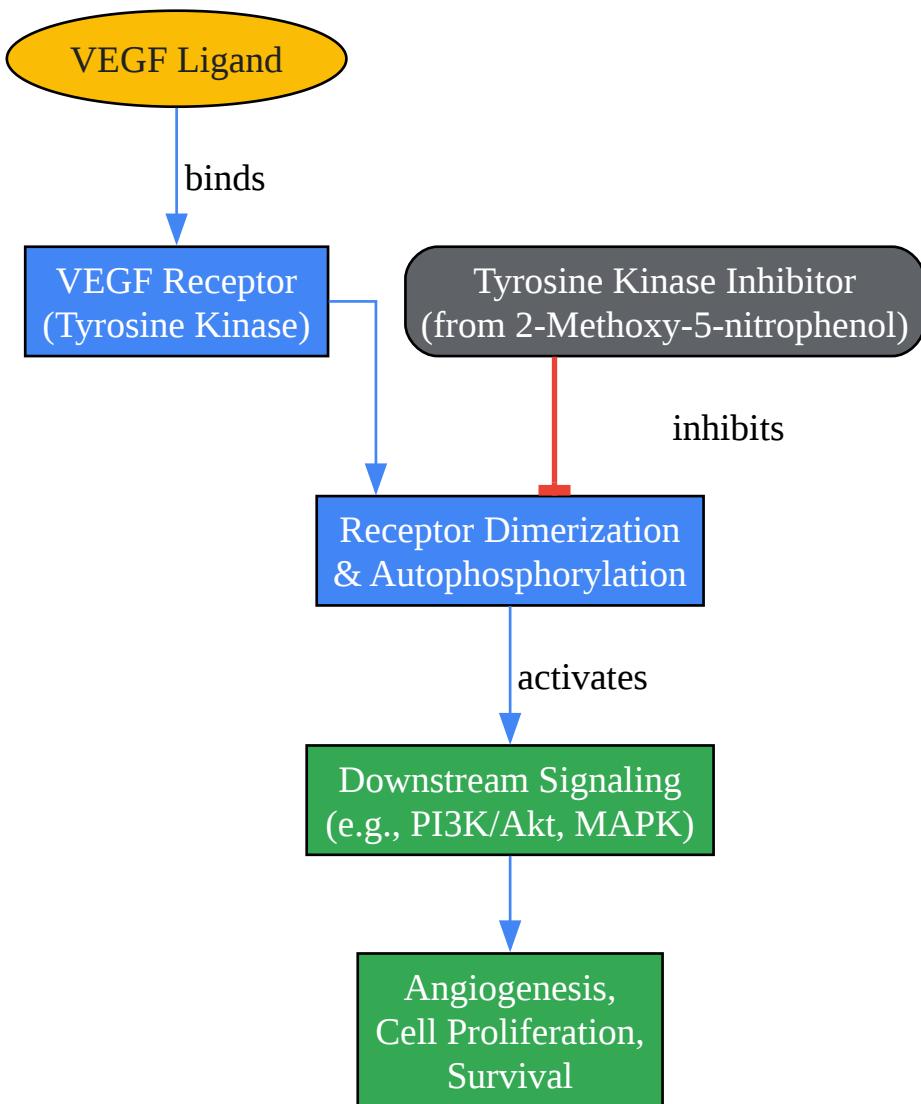
Synthesis of 2-Methoxy-5-nitrophenol via Nitration of Guaiacol

The most common laboratory and industrial synthesis of **2-Methoxy-5-nitrophenol** involves the electrophilic nitration of guaiacol (2-methoxyphenol).[10][11]

Experimental Workflow: Synthesis of **2-Methoxy-5-nitrophenol**







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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxy-5-nitrophenol and its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041512#synonyms-for-2-methoxy-5-nitrophenol-e-g-5-nitroguaiacol]

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